

Historical Discovery and Structural Elucidation

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Compound of Interest

Compound Name: 22-Hydroxydocosanoate

Cat. No.: B1255833

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The characterization of phellonic acid is intrinsically linked to the chemical deconstruction of suberin, the lipophilic biopolymer responsible for the barrier properties of plant cork cells[1]. In 1884, the scientist Kugler first isolated a crystalline substance from the bark of the cork oak (*Quercus suber*), which he named "phellonic acid"[2]. However, the exact chemical nature of the suberin matrix remained highly debated.

In 1890, Gilson advanced this work by establishing a robust macrochemical methodology. He demonstrated that suberin was not merely a fat, but a complex polyester matrix insoluble in neutral liquids. By subjecting the cork to alcoholic potash, Gilson successfully depolymerized the matrix and isolated crystalline phellonic acid, accurately recording its melting point at 95°C to 96°C[3]. The definitive molecular architecture was later confirmed in 1941 by Drake, Carhart, and Mazingo, who conclusively mapped its structure as 22-hydroxydocosanoic acid[4].

Physicochemical Profiling

Understanding the physical constraints of phellonic acid is critical for both its extraction and its downstream application in lipid-based drug delivery systems. The presence of both a terminal carboxyl group and an omega-hydroxyl group allows it to participate in extensive hydrogen bonding, while its 22-carbon aliphatic tail imparts profound hydrophobicity.

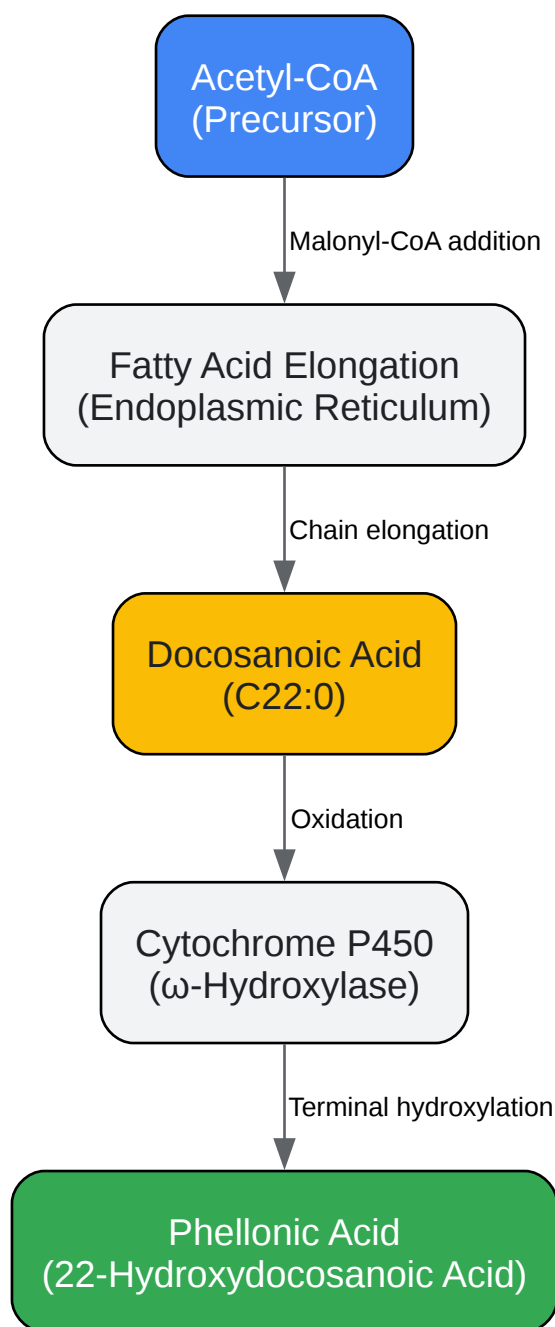
Table 1: Quantitative Chemical and Physical Properties of Phellonic Acid

Property	Value
IUPAC Name	22-hydroxydocosanoic acid
Common Name	Phellonic Acid
Chemical Formula	C ₂₂ H ₄₄ O ₃
Molecular Weight	356.6 g/mol
Exact Mass	356.3290 Da
Melting Point	95°C - 96°C
Topological Polar Surface Area	57.5 Å ²
CAS Registry Number	506-45-6

(Data curated from [5](#) [[5](#)])

Biosynthetic Pathway

In planta, phellonic acid is synthesized within the endoplasmic reticulum of phellem (cork) cells [\[6\]](#). The pathway relies on the sequential elongation of fatty acyl precursors, followed by highly specific enzymatic oxidation [\[7\]](#).



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Biosynthetic pathway of phellonic acid in suberized plant tissues.

Experimental Protocol: Extraction and Isolation from Suberin

As an Application Scientist, I emphasize that the isolation of phellonic acid is not merely a sequence of mixing solvents; it is a thermodynamically driven process of targeted depolymerization and differential solubility. The following self-validating protocol is adapted from Gilson's foundational alkaline cleavage methodologies[2].

Step 1: Defatting the Suberin Matrix

- **Methodology:** Subject 100g of pulverized *Quercus suber* bark to Soxhlet extraction using a chloroform/methanol (2:1 v/v) azeotrope for 12 hours. Discard the solvent.
- **Causality:** Cork contains unbound waxes, sterols, and free fatty acids. If not removed prior to depolymerization, these highly lipophilic compounds will co-precipitate with phellonic acid during the acidification step, severely compromising the purity of the final crystalline isolate.

Step 2: Alkaline Depolymerization (Saponification)

- **Methodology:** Suspend the defatted bark in 500 mL of 3% alcoholic potassium hydroxide (KOH). Reflux the mixture at 75°C for 4 hours under continuous agitation.
- **Causality:** Suberin is a complex cross-linked polyester[3]. The hydroxide ions act as aggressive nucleophiles, attacking the electrophilic carbonyl carbons of the ester linkages. This saponification reaction cleaves the rigid polymer network, releasing the monomeric units into the solvent as highly soluble potassium salts (e.g., potassium phellonate).

Step 3: Acid-Driven Precipitation

- **Methodology:** Filter the hot alkaline solution to remove insoluble lignin and cellulosic residues. Dilute the filtrate with 500 mL of hot distilled water. Slowly titrate the solution with 1M hydrochloric acid (HCl) until the pH drops below 3.0.
- **Causality:** The addition of HCl protonates the soluble potassium phellonate into its free acid form (phellonic acid)[3]. Because phellonic acid is a 22-carbon VLCFA, neutralizing its carboxylate group drastically reduces its dielectric interaction with water. This sudden shift in hydrophobicity forces the phellonic acid to crash out of the aqueous phase as a semi-fluid or flocculent precipitate.

Step 4: Recrystallization and Purification

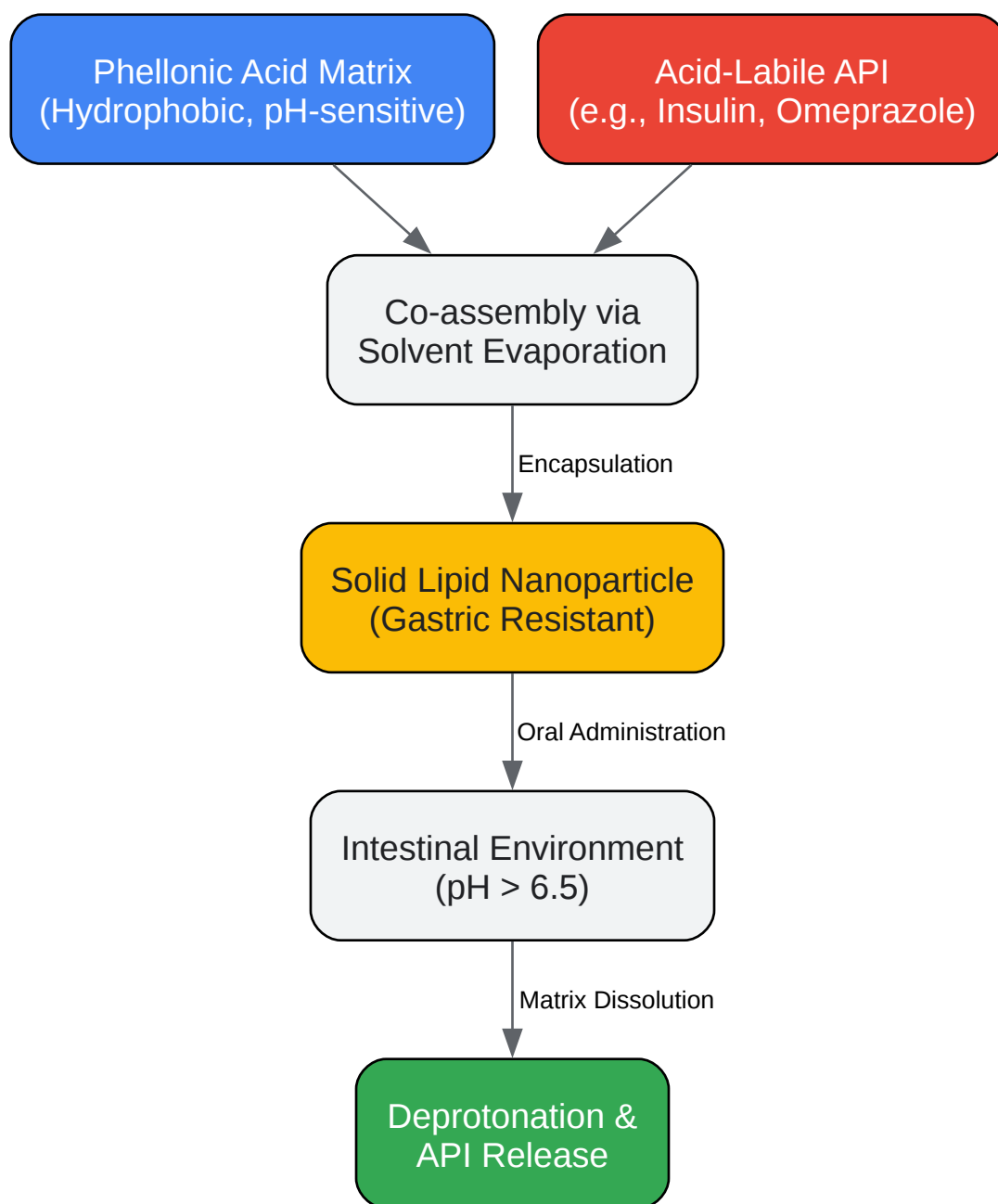
- **Methodology:** Collect the precipitate via vacuum filtration and wash extensively with cold distilled water to remove residual potassium chloride salts. Dissolve the crude solid in boiling chloroform, filter hot, and allow the solution to cool slowly to room temperature.
- **Causality:** This step exploits the steep temperature-dependent solubility curve of phellonic acid in chloroform. As the thermal kinetic energy of the solvent decreases, the thermodynamic drive for phellonic acid molecules to self-assemble into a highly ordered crystalline lattice excludes structurally dissimilar impurities, yielding high-purity white crystals melting at 95°C[3].

Pharmaceutical Applications and Drug Formulation

While historically viewed as a botanical curiosity, phellonic acid has recently been engineered into advanced pharmaceutical carriers, specifically for pH-dependent reconstitution systems[8].

Due to its unique structural duality—a long hydrophobic aliphatic chain capped by ionizable functional groups—phellonic acid is an ideal matrix component for solid lipid nanoparticles (SLNs). In the highly acidic environment of the stomach (pH 1.5 - 3.5), the carboxylic acid remains protonated, rendering the lipid matrix completely insoluble. This mechanism is currently utilized to protect acid-labile biological drugs, such as insulin, erythropoietin, and omeprazole, from premature gastric degradation[8].

Furthermore, phellonic acid carriers are used to formulate non-steroidal anti-inflammatory drugs (NSAIDs) like ibuprofen and diclofenac[9]. By preventing the release of NSAIDs in the stomach, the formulation mitigates duodenal reflux-induced gastric mucosal injury. Upon reaching the slightly alkaline environment of the duodenum (pH > 6.5), the phellonic acid matrix deprotonates, becomes amphiphilic, and undergoes rapid dissolution to release the active pharmaceutical ingredient (API)[8].



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pH-dependent drug release mechanism using phellonic acid carriers.

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